

Proper Disposal Procedures for Impentamine Dihydrobromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Impentamine dihydrobromide*

Cat. No.: *B582877*

[Get Quote](#)

Disclaimer: **Impentamine dihydrobromide** is a chemical intended for research purposes only. [1][2] This guide provides essential safety and logistical information for its proper disposal. All procedures must be conducted in compliance with federal, state, and local regulations.[3][4] Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Impentamine dihydrobromide (CAS 149629-70-9) is a potent and selective histamine H3 receptor antagonist.[1][2] Proper handling and disposal are crucial to ensure the safety of laboratory personnel and the environment.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) may vary by supplier, the general hazardous nature of amine hydrobromide compounds requires careful handling. The following table summarizes the expected hazard profile based on the chemical class.

Hazard Category	Classification	Precautionary Statement
Acute Toxicity	Expected to be harmful if swallowed or in contact with skin.	Wear protective gloves, clothing, and eye protection. Do not eat, drink, or smoke when using this product.
Skin Corrosion/Irritation	May cause skin irritation.	Wash hands thoroughly after handling.
Serious Eye Damage/Irritation	May cause serious eye irritation.	Wear eye protection.
Environmental Hazard	Potential for long-term adverse effects in the aquatic environment.	Avoid release to the environment.

Detailed Disposal Protocol

This protocol outlines the step-by-step procedure for the safe disposal of **Impentamine dihydrobromide** waste. This includes pure, unused chemical, contaminated labware, and aqueous solutions.

1. Personal Protective Equipment (PPE):

- Wear a standard laboratory coat, nitrile gloves, and safety glasses with side shields.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **Impentamine dihydrobromide** powder, along with any grossly contaminated items (e.g., weighing boats, contaminated paper towels), in a dedicated, properly labeled hazardous waste container.^[5]
 - The container must be made of a compatible material (e.g., high-density polyethylene) and have a secure, sealable lid.^[6]
 - Do not mix with other incompatible waste streams.^[5]

- Liquid Waste:
 - Aqueous solutions containing **Impentamine dihydrobromide** should be collected in a dedicated liquid hazardous waste container.
 - The container should be clearly labeled with the chemical name and approximate concentration.^[5]
 - Never dispose of solutions containing **Impentamine dihydrobromide** down the drain.^[7]
- Contaminated Sharps:
 - Needles, syringes, or other sharps contaminated with **Impentamine dihydrobromide** must be disposed of in a designated sharps container.

3. Labeling and Storage:

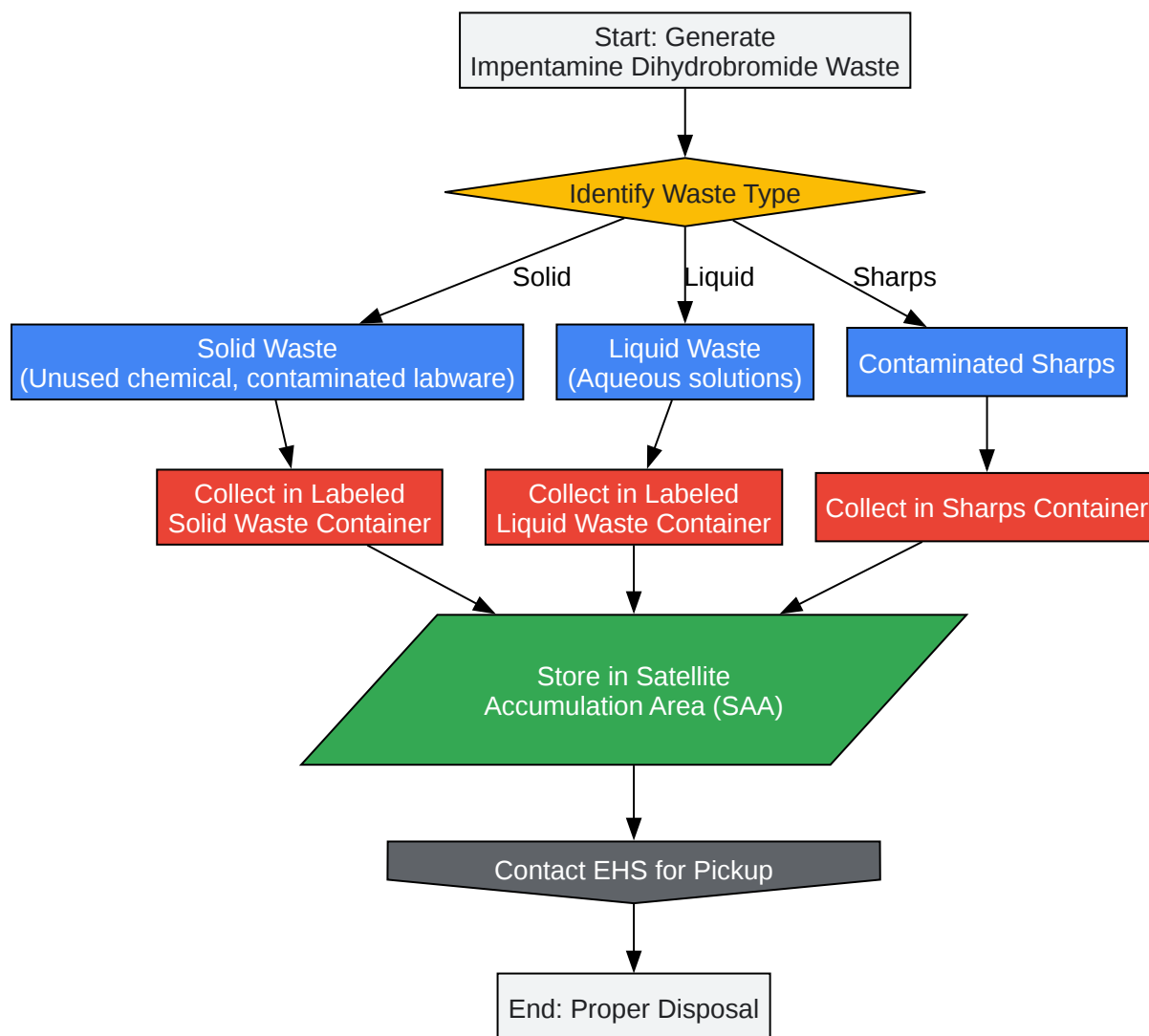
- All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**Impentamine dihydrobromide**".^{[3][5]}
- Store waste containers in a designated satellite accumulation area (SAA) that is at or near the point of generation and under the control of laboratory personnel.^{[4][6]}
- Ensure containers are kept closed except when adding waste.^{[5][6]}
- The SAA should be inspected weekly for any signs of leakage.^[6]

4. Request for Disposal:

- Once the waste container is full or has been in storage for the maximum allowable time (typically up to one year for partially filled containers, though this can vary), contact your institution's EHS department to arrange for pickup and disposal.^{[4][6]}
- Do not transport hazardous waste outside of your designated laboratory area.^[7]

Waste Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Impentamine dihydrobromide** waste.



[Click to download full resolution via product page](#)

Caption: Workflow for the disposal of **Impentamine dihydrobromide** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Impentamine dihydrobromide (CAS 149629-70-9): R&D Systems [rndsystems.com]
- 3. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
- 4. ehrls.upenn.edu [ehrls.upenn.edu]
- 5. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 7. vumc.org [vumc.org]
- To cite this document: BenchChem. [Proper Disposal Procedures for Impentamine Dihydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582877#impentamine-dihydrobromide-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com